

AX20017 not showing activity in my assay

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Compound of Interest

Compound Name: AX20017

Cat. No.: B605710

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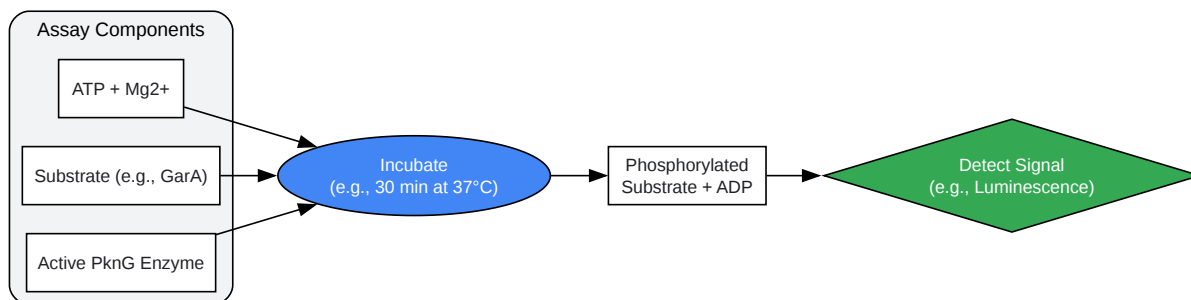
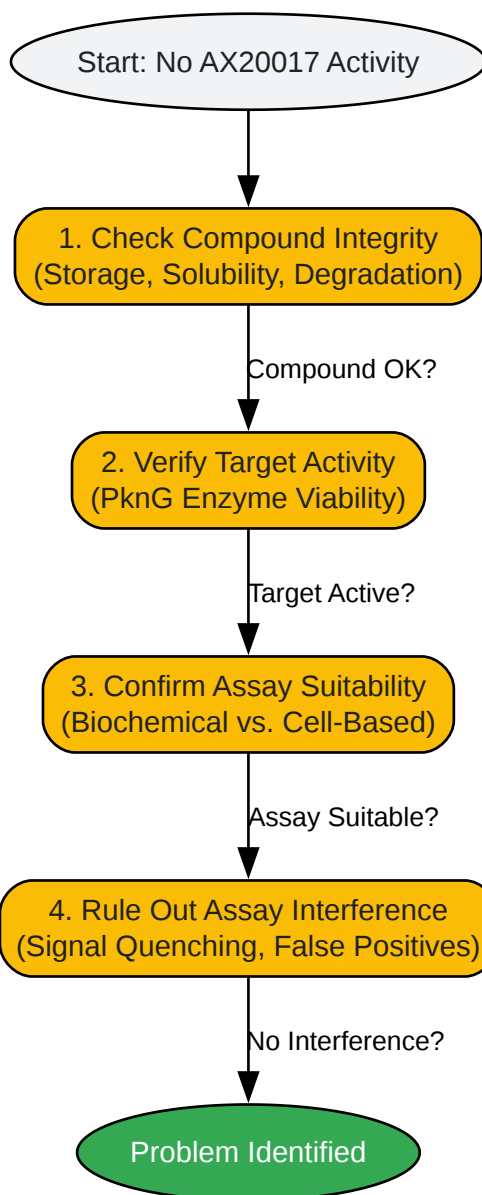
This guide provides troubleshooting advice and answers to frequently asked questions for researchers using **AX20017** who observe lower-than-expected or no activity in their assays.

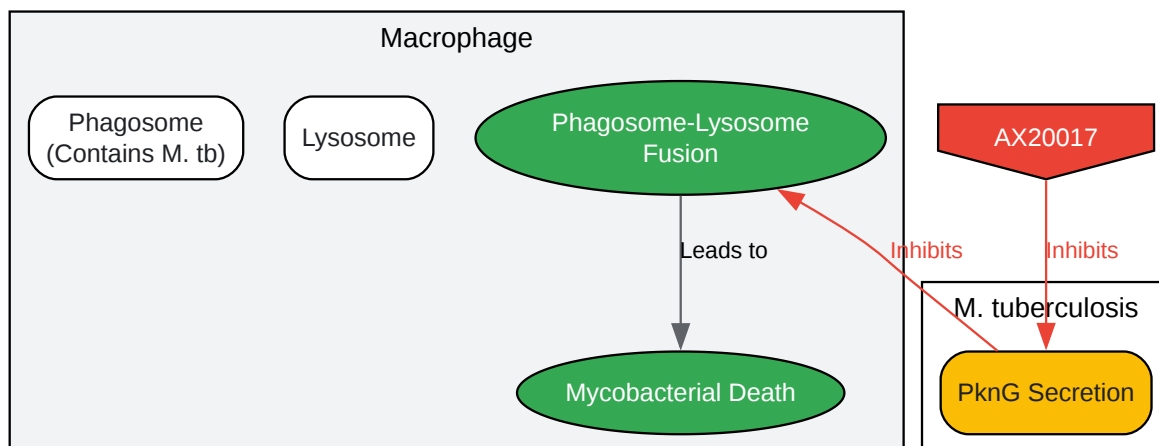
Frequently Asked Questions (FAQs)

Q1: I am not observing any inhibitory activity with **AX20017** in my assay. What are the primary areas I should investigate?

Lack of activity for a small molecule inhibitor like **AX20017** can typically be traced to one of four areas: the inhibitor itself, the biological target, the assay type, or the experimental setup and readout. A systematic approach is crucial to pinpointing the issue.

Start by verifying the integrity and concentration of your **AX20017** stock. Next, confirm the activity of your target, the Mycobacterium tuberculosis protein kinase G (PknG). Then, critically evaluate your assay design to ensure it is appropriate for the inhibitor's known mechanism of action. Finally, rule out any potential interference with your detection method.





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